

3,4-Dichloro-4'-ethylbenzophenone chemical structure and properties

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Compound of Interest

Compound Name: 3,4-Dichloro-4'-ethylbenzophenone

Cat. No.: B1349919

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An In-depth Technical Guide to 3,4-Dichloro-4'-ethylbenzophenone

This technical guide provides a comprehensive overview of the chemical structure, properties, and potential synthesis of **3,4-Dichloro-4'-ethylbenzophenone**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Structure and Identification

3,4-Dichloro-4'-ethylbenzophenone is a substituted aromatic ketone. Its structure consists of a benzophenone core with two chlorine atoms substituted on one phenyl ring at the 3 and 4 positions, and an ethyl group on the other phenyl ring at the 4' position.

Systematic Information:

Identifier	Value
IUPAC Name	(3,4-Dichlorophenyl)(4-ethylphenyl)methanone
CAS Number	844885-28-5[1]
Molecular Formula	C ₁₅ H ₁₂ Cl ₂ O[1]
Molecular Weight	279.16 g/mol [1]
Canonical SMILES	<chem>CCC1=CC=C(C=C1)C(=O)C2=CC(=C(C=C2)Cl)Cl</chem>
InChI Key	Not available in searched literature.

Physicochemical Properties

Detailed experimental data for **3,4-Dichloro-4'-ethylbenzophenone** is not readily available in the public domain. The following table includes predicted data from chemical databases.

Property	Value	Source
Boiling Point	407.2 ± 45.0 °C	Predicted[1]
Density	1.244 ± 0.06 g/cm ³	Predicted[1]
Melting Point	Not available	-
Solubility	Not available	-

Experimental Protocols

As specific experimental procedures for the synthesis and analysis of **3,4-Dichloro-4'-ethylbenzophenone** are not published, the following sections provide detailed, generalized protocols based on standard organic chemistry techniques for similar compounds.

Synthesis: Friedel-Crafts Acylation

A plausible and common method for the synthesis of substituted benzophenones is the Friedel-Crafts acylation. This would involve the reaction of ethylbenzene with 3,4-dichlorobenzoyl chloride in the presence of a Lewis acid catalyst, such as aluminum chloride (AlCl₃).

Reaction Scheme:

Detailed Protocol:

- Apparatus Setup: A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser connected to a gas outlet (to vent HCl gas to a trap) is assembled. The entire apparatus is maintained under an inert atmosphere (e.g., nitrogen or argon).
- Reagent Preparation:
 - Anhydrous aluminum chloride (1.1 equivalents) is carefully weighed and transferred to the reaction flask.
 - Anhydrous dichloromethane (or another suitable inert solvent like dichloroethane) is added to the flask to suspend the AlCl_3 .
 - Ethylbenzene (1.0 equivalent) is dissolved in anhydrous dichloromethane and added to the reaction flask.
 - 3,4-Dichlorobenzoyl chloride (1.0 equivalent) is dissolved in anhydrous dichloromethane and placed in the dropping funnel.
- Reaction Execution:
 - The reaction flask is cooled in an ice bath to 0-5 °C.
 - The solution of 3,4-dichlorobenzoyl chloride is added dropwise from the dropping funnel to the stirred suspension in the reaction flask over a period of 30-60 minutes. The temperature should be maintained below 10 °C during the addition.
 - After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up and Purification:

- The reaction mixture is slowly and carefully poured into a beaker containing crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.
- The mixture is transferred to a separatory funnel, and the organic layer is separated. The aqueous layer is extracted twice with dichloromethane.
- The combined organic layers are washed successively with 1M HCl, water, saturated sodium bicarbonate solution, and brine.
- The organic layer is dried over anhydrous sodium sulfate or magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- The crude product can be purified by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent, or by recrystallization from a suitable solvent such as ethanol or methanol.

Characterization

The structure and purity of the synthesized **3,4-Dichloro-4'-ethylbenzophenone** would be confirmed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR would show characteristic signals for the aromatic protons on both rings and the ethyl group (a quartet and a triplet).
 - ^{13}C NMR would show the expected number of signals for the aromatic carbons, the carbonyl carbon, and the ethyl group carbons.
- Infrared (IR) Spectroscopy: A strong absorption band characteristic of the carbonyl ($\text{C}=\text{O}$) stretching vibration would be expected in the region of $1650\text{-}1670\text{ cm}^{-1}$.
- Mass Spectrometry (MS): The mass spectrum would show the molecular ion peak and characteristic fragmentation patterns, including isotopic peaks due to the two chlorine atoms.
- Melting Point Analysis: A sharp melting point range would indicate the purity of the compound.

Biological Activity and Toxicology (Inferred)

There is no specific biological activity or toxicological data available for **3,4-Dichloro-4'-ethylbenzophenone** in the searched literature. However, data from related dichlorobenzophenones can provide some context for potential areas of investigation.

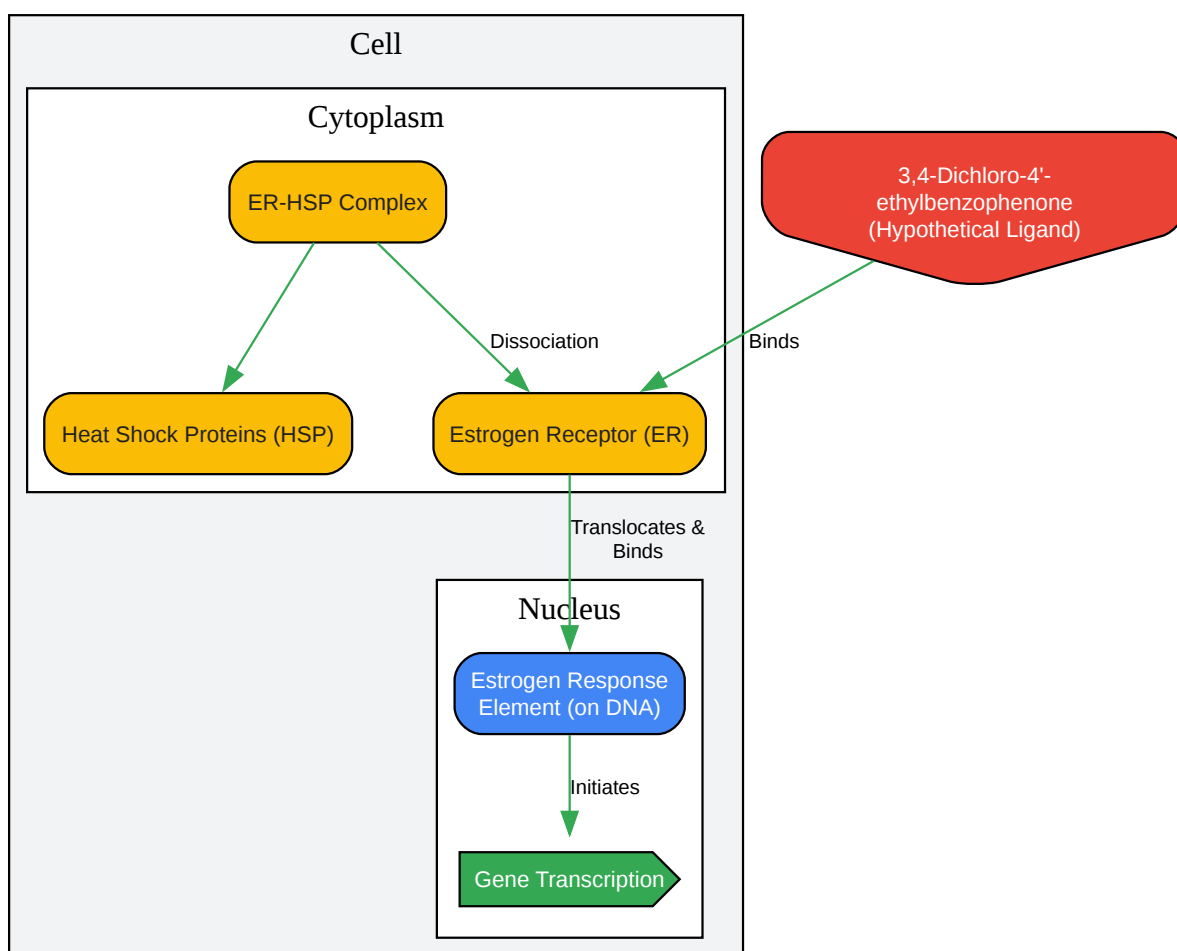
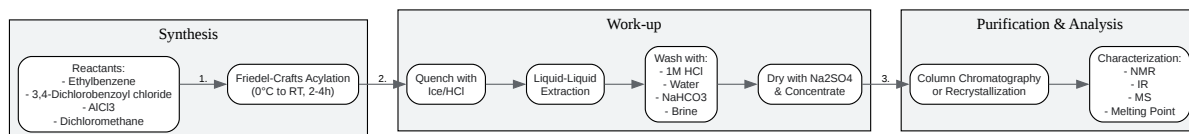
- 4,4'-Dichlorobenzophenone (DCBP): This compound is a known metabolite of the pesticide DDT.^[2] It has been reported to be harmful if swallowed.
- 2,5-Dichlorobenzophenone: This isomer is classified as causing skin and serious eye irritation, and may cause respiratory irritation.^{[3][4][5]}
- General Considerations for Dichlorobenzophenones: Some dichlorobenzophenones are listed as potential endocrine-disrupting compounds.^[6]

It is crucial to note that these activities are for related compounds and may not be representative of the biological profile of **3,4-Dichloro-4'-ethylbenzophenone**. Any assessment of its biological activity would require dedicated experimental studies.

Visualizations

Synthesis Workflow

The following diagram illustrates the key steps in the proposed synthesis and purification of **3,4-Dichloro-4'-ethylbenzophenone**.



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